

Troubleshooting low conversion in Friedel-Crafts reaction of fluorobenzene

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Compound of Interest

1-(3-Fluorophenyl)-2phenylethanone

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals encountering challenges with the Friedel-Crafts reaction of fluorobenzene.

Troubleshooting Guide: Low Conversion in Friedel-Crafts Reaction of Fluorobenzene

Low conversion in the Friedel-Crafts reaction of fluorobenzene is a common issue, primarily due to the deactivating effect of the fluorine substituent on the aromatic ring. This guide addresses the most frequent causes and provides systematic solutions.

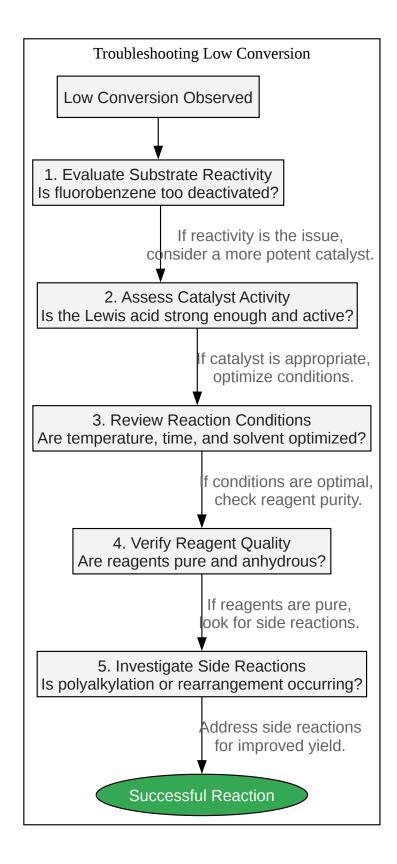
Problem: My Friedel-Crafts reaction with fluorobenzene is showing low or no conversion.

To diagnose and resolve this issue, consider the following factors, starting with the most probable cause.

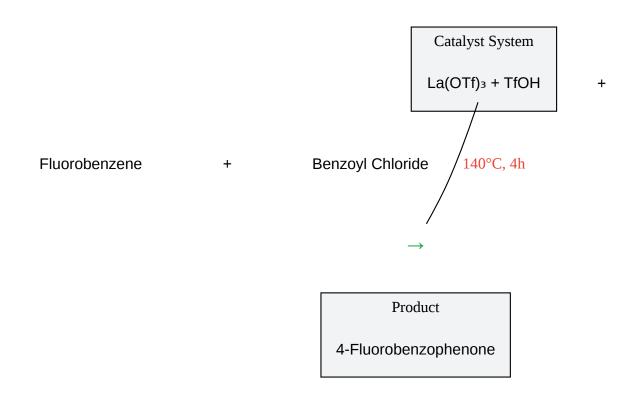
Logical Troubleshooting Workflow

Here is a step-by-step workflow to troubleshoot your reaction:









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